

2-Chloro-5-cyanobenzotrifluoride chemical structure

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Compound of Interest

Compound Name: 4-Chloro-3-(trifluoromethyl)benzonitrile

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An In-depth Technical Guide to 2-Chloro-5-cyanobenzotrifluoride: A Keystone Intermediate in Modern Synthesis

Executive Summary

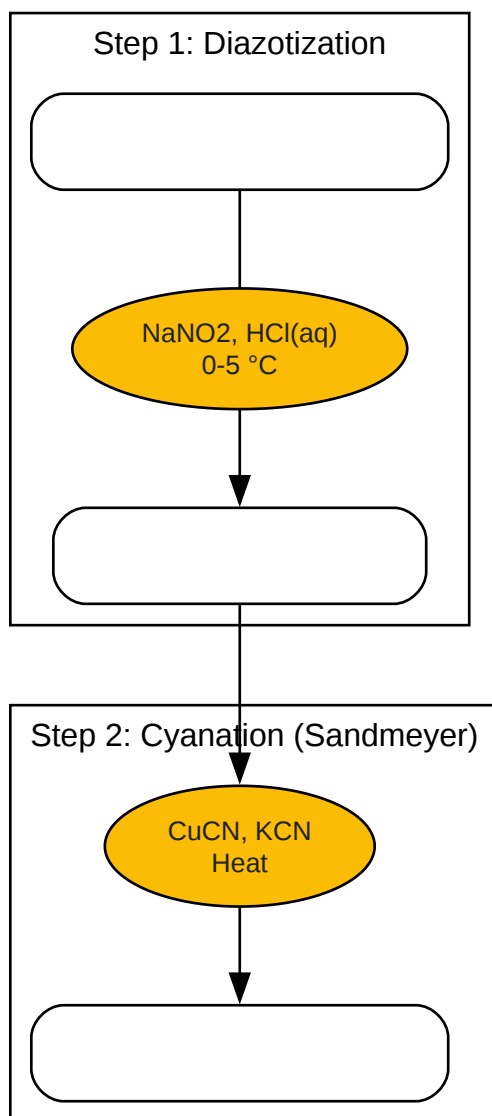
2-Chloro-5-cyanobenzotrifluoride, also known as 2-Chloro-5-(trifluoromethyl)benzonitrile, is a highly functionalized aromatic compound that has emerged as a critical building block in the synthesis of complex organic molecules. Its unique substitution pattern—featuring a trifluoromethyl group, a nitrile group, and a chlorine atom—provides a versatile platform for a wide range of chemical transformations. This guide, intended for researchers, chemists, and drug development professionals, offers a comprehensive overview of its chemical structure, physicochemical properties, synthesis, reactivity, and applications, with a particular focus on its pivotal role in the development of pharmaceutical and agrochemical agents. The strategic placement of electron-withdrawing groups and a reactive chlorine atom makes this intermediate invaluable for constructing molecules with enhanced biological activity, metabolic stability, and desired pharmacokinetic profiles.

Molecular Identity and Physicochemical Profile

The precise arrangement of functional groups on the benzene ring dictates the chemical behavior and synthetic utility of 2-Chloro-5-cyanobenzotrifluoride.

Chemical Structure

The structure consists of a benzene ring substituted at position 1 with a trifluoromethyl group (-CF₃), at position 2 with a chlorine atom (-Cl), and at position 5 with a cyano (nitrile) group (-CN).



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